

# certified reference material thyroxine standardization

Author: Smolecule Technical Support Team, Date: February 2026

**Compound Focus: L-Thyroxine-13C6**

Cat. No.: S1791281

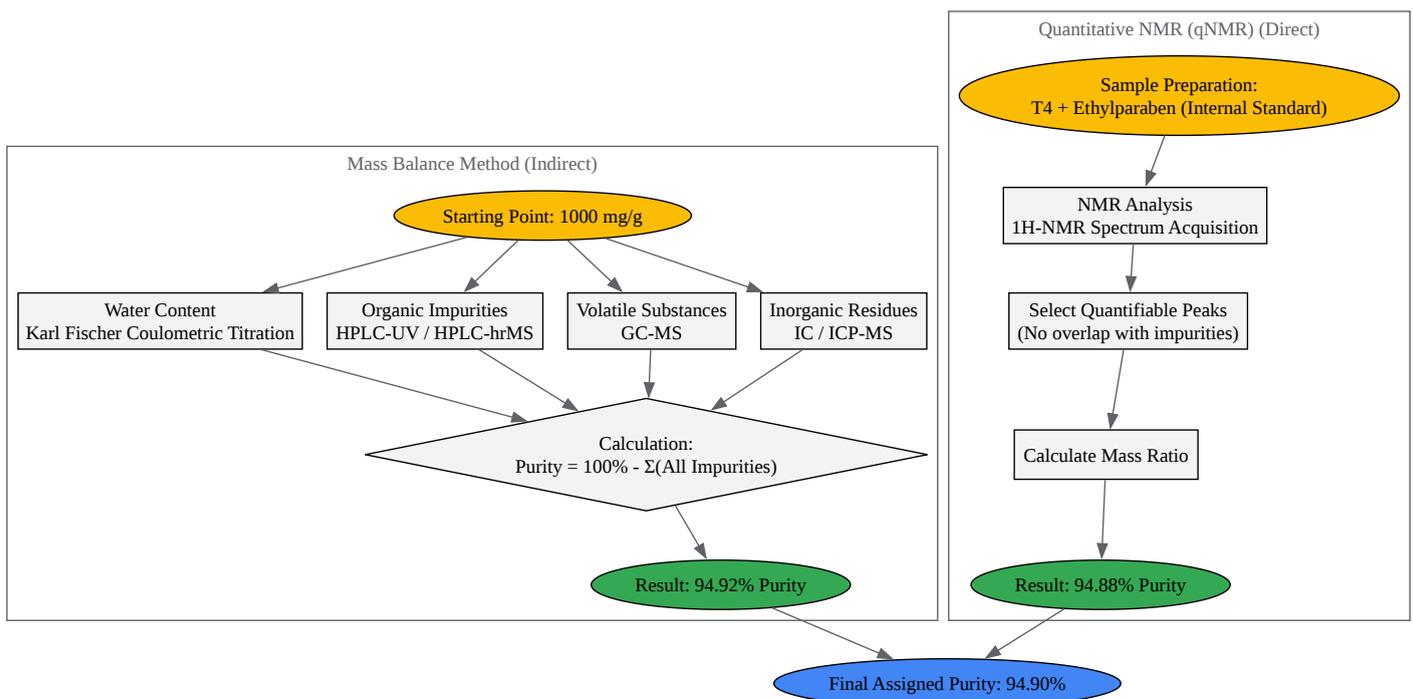
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## Thyroxine CRM Comparison at a Glance

CRM Identifier	Certified Purity / Value	Key Certification Methods	Traceability	Key Impurities Considered
IRMM 468 [1]	Purity after adjustments (exact value not stated)	Mass Balance (MB) [1]	SI units [1]	Inorganic residues, water, ethanol, organic impurities (by HPLC-UV/MS) [1]
DRE-C17575300 [1]	High purity (exact value not stated)	Information not specified in search results	SI units [1]	Information not specified in search results
New Candidate CRM [1] [2]	94.90% (with expanded uncertainty of 0.34%)	Mass Balance (MB) and Quantitative NMR (qNMR) [1] [2]	SI units [1] [2]	Water, structurally related compounds, volatile, and non-volatile substances [1]

## Detailed Experimental Protocols for Purity Assessment

The following workflows detail the primary methods used for value assignment in the new candidate CRM, which combines two SI-traceable approaches.



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## Understanding CRM Importance and Standardization Context

Certified Reference Materials are fundamental for ensuring that clinical test results are accurate, comparable, and traceable to international standards (SI units), as required by standards like **ISO 17511:2020** [1] [2].

- **The Standardization Problem:** Without standardized measurements, results can vary significantly between different immunoassay methods. One study found that while all tested immunoassays correlated well with the reference method (ID-LC-MS/MS), their mean biases ranged from **-10.8% to 9.0%**, with most failing to meet the desired clinical performance criteria [3].
- **Role in Hormone Testing:** While this guide focuses on pure substance CRMs for calibration, major programs led by organizations like the CDC are also working to standardize the measurement of **Free Thyroxine (FT4)** in human serum, which is crucial for diagnosing thyroid disorders [4] [5].

## Recommendations for Further Research

To make a well-informed decision, you may need to conduct deeper research:

- **Contact Suppliers Directly:** Reach out to reputable providers like the Institute for Reference Materials and Measurements (IRMM) or LGC/Dr. Ehrenstorfer for certificates of analysis (CoA) containing full specifications for **IRMM 468** and **DRE-C17575300**.
- **Consult Official Databases:** Check databases like the **JCTLM (Joint Committee for Traceability in Laboratory Medicine)** for listed reference methods and materials.
- **Review Product Inserts:** Carefully examine the documentation provided with any CRM, paying close attention to the **expanded measurement uncertainty**, which is crucial for high-precision work.

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## References

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3. Comparison of Six Automated Immunoassays With Isotope- ... [pmc.ncbi.nlm.nih.gov]

4. CDC Clinical Standardization Programs (CSP) for Free ... [pmc.ncbi.nlm.nih.gov]

5. Thyroid Hormones Standardization | CSP [cdc.gov]

To cite this document: Smolecule. [certified reference material thyroxine standardization]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1791281#certified-reference-material-thyroxine-standardization]

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